

oryzalin ethofumesate simultaneous detection HPLC

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Compound Focus: Oryzalin

CAS No.: 19044-88-3

Cat. No.: S589941

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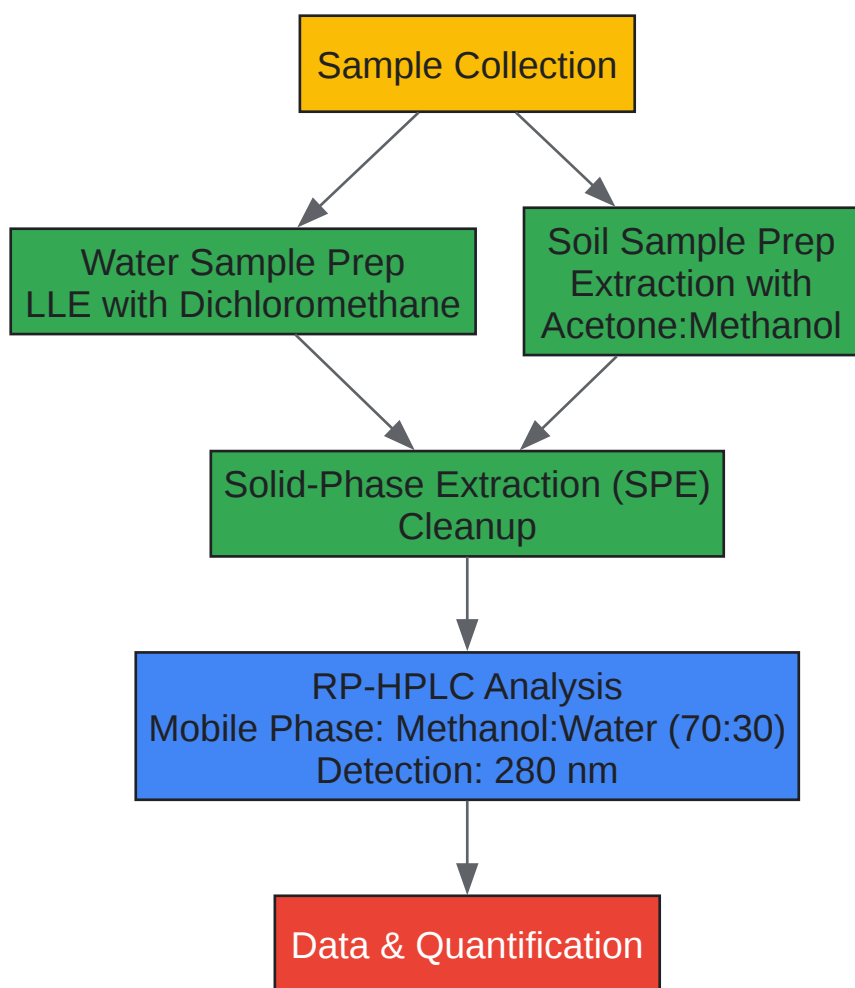
RP-HPLC Method for Oryzalin and Ethofumesate

The following table summarizes the core conditions and validation parameters of the RP-HPLC method as described in the research paper [1].

Parameter	Description
Analytes	Oryzalin and Ethofumesate
Matrix	Soil and Water
Sample Preparation	Liquid-liquid extraction (LLE) with dichloromethane (water) and acetone:methanol mixture (soil), followed by solid-phase extraction (SPE) cleanup [1].
Instrumentation	RP-HPLC (specific model not detailed)
Mobile Phase	Methanol:Water (70:30, v/v) [1]
Flow Rate	Not explicitly stated

Parameter	Description
Detection Wavelength	280 nm [1]
Linearity	Correlation coefficient = 0.99 [1]
Precision (% RSD)	Oryzalin: 1.73%; Ethofumesate: 1.55% [1]
Limit of Quantification (LOQ)	Oryzalin: 0.005 mg/g; Ethofumesate: 0.002 mg/g [1]
Recovery (Soil)	Oryzalin: 79.80-90.52%; Ethofumesate: 75.58-86.04% [1]
Recovery (Water)	Oryzalin: 83.50-95.92%; Ethofumesate: 82.28-94.60% [1]

The experimental workflow for this method, from sample collection to analysis, can be visualized as follows:



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Method Overview and Applications

The developed method was validated for its performance in specific environmental matrices.

- **Method Utility:** The researchers concluded that this is a **sensitive and reliable** method suitable for the **routine high-throughput detection and determination** of **oryzalin** and ethofumesate residues [1].
- **Key Advantages:** The method demonstrates satisfactory performance in terms of **linearity, precision, and accuracy** for both compounds in complex matrices like soil and water, which is crucial for environmental monitoring and regulatory analysis [1].

Considerations for Your Research

When evaluating this method for your own work, please consider the following:

- **Instrument Calibration:** The original study does not detail the specific HPLC instrument, column dimensions, or flow rate used. You will need to optimize these parameters based on your available equipment to achieve the reported separation.
- **Matrix Effects:** The extraction and cleanup procedures are specific to "Pantnagar soil and water" [1]. The efficiency might vary with different soil types or water sources, so a verification step using your own samples is recommended.
- **Contemporary Context:** This method was published in 2021 [1]. While the fundamental HPLC technique remains valid, it is always good practice to search for any more recent applications or technological advancements that could refine the process.

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References

1. (PDF) The RP- HPLC development and method for... validation [academia.edu]

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